

Application Notes: Preparation and Handling of Luprostiol Stock Solution in Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: *Luprostiol*

Cat. No.: *B10798972*

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Introduction

Luprostiol is a potent synthetic analog of Prostaglandin F2 α (PGF2 α), a lipid compound involved in a wide array of physiological and pathological processes.[1][2] As a selective agonist for the PGF2 α receptor (FP receptor), **Luprostiol** is primarily utilized in research and veterinary applications as a luteolytic agent to control the estrous cycle.[1][3] Its mechanism of action also makes it a valuable tool for researchers in drug development and life sciences studying reproductive biology, inflammation, cardiovascular homeostasis, and smooth muscle contraction.[4][5]

Due to its hydrophobic nature, **Luprostiol** exhibits limited solubility in aqueous solutions. To facilitate its use in experimental settings, it is standard practice to prepare a concentrated stock solution in an appropriate organic solvent. Dimethyl sulfoxide (DMSO) is a highly effective and commonly used solvent for this purpose, allowing for the preparation of high-concentration stocks that can be easily diluted to final working concentrations in aqueous culture media or buffer systems.[6]

These application notes provide a comprehensive protocol for the preparation, storage, and handling of **Luprostiol** stock solutions in DMSO, ensuring solution integrity and reproducibility in experimental outcomes.

Quantitative Data Summary

The key chemical and physical properties of **Luprostiol** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	67110-79-6	[2]
Molecular Formula	C ₂₁ H ₂₉ ClO ₆ S	[6][7]
Molecular Weight	444.96 g/mol	[6]
Appearance	Solid powder	[6]
Purity	>98%	[6]
Solubility	Soluble in DMSO	[6]
Storage (Solid Form)	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C.	[6]
Storage (DMSO Stock)	Short-term (days to weeks): 0 - 4°C. Long-term (months): -20°C.	[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Luprostiol** Stock Solution in DMSO

Objective: To accurately prepare a 10 mM concentrated stock solution of **Luprostiol** using DMSO as the solvent for use in biological experiments.

Materials:

- **Luprostiol** powder (CAS 67110-79-6)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Weighing paper or boat

- Sterile, amber microcentrifuge tubes or glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

1. Pre-Preparation and Safety:

- Read the Safety Data Sheet (SDS) for both **Luprostiol** and DMSO before handling.
- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.

2. Calculation of Required Mass:

- To prepare a stock solution of a specific molarity, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- Example for 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 444.96 \text{ g/mol}$
 - $\text{Mass (mg)} = 4.45 \text{ mg}$
 - Therefore, 4.45 mg of **Luprostiol** powder is required to make 1 mL of a 10 mM stock solution.

3. Weighing and Dissolving:

- Tare the analytical balance with a clean weighing boat.
- Carefully weigh out the calculated mass (e.g., 4.45 mg) of **Luprostiol** powder.
- Transfer the weighed powder into a sterile amber microcentrifuge tube or vial.

- Using a calibrated micropipette, add the calculated volume of DMSO (e.g., 1 mL) to the tube containing the **Luprostiol** powder.
- Securely cap the tube.

4. Solubilization and Storage:

- Vortex the solution thoroughly for 1-2 minutes until the **Luprostiol** powder is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain.
- Label the vial clearly with the compound name ("**Luprostiol**"), concentration (10 mM in DMSO), preparation date, and your initials.
- For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution protected from light at -20°C for long-term use (months) or at 4°C for short-term use (days to weeks).^[6]

Protocol 2: Dilution to Final Working Concentration

Objective: To dilute the concentrated DMSO stock solution into an aqueous medium (e.g., cell culture medium, phosphate-buffered saline) for experimental use.

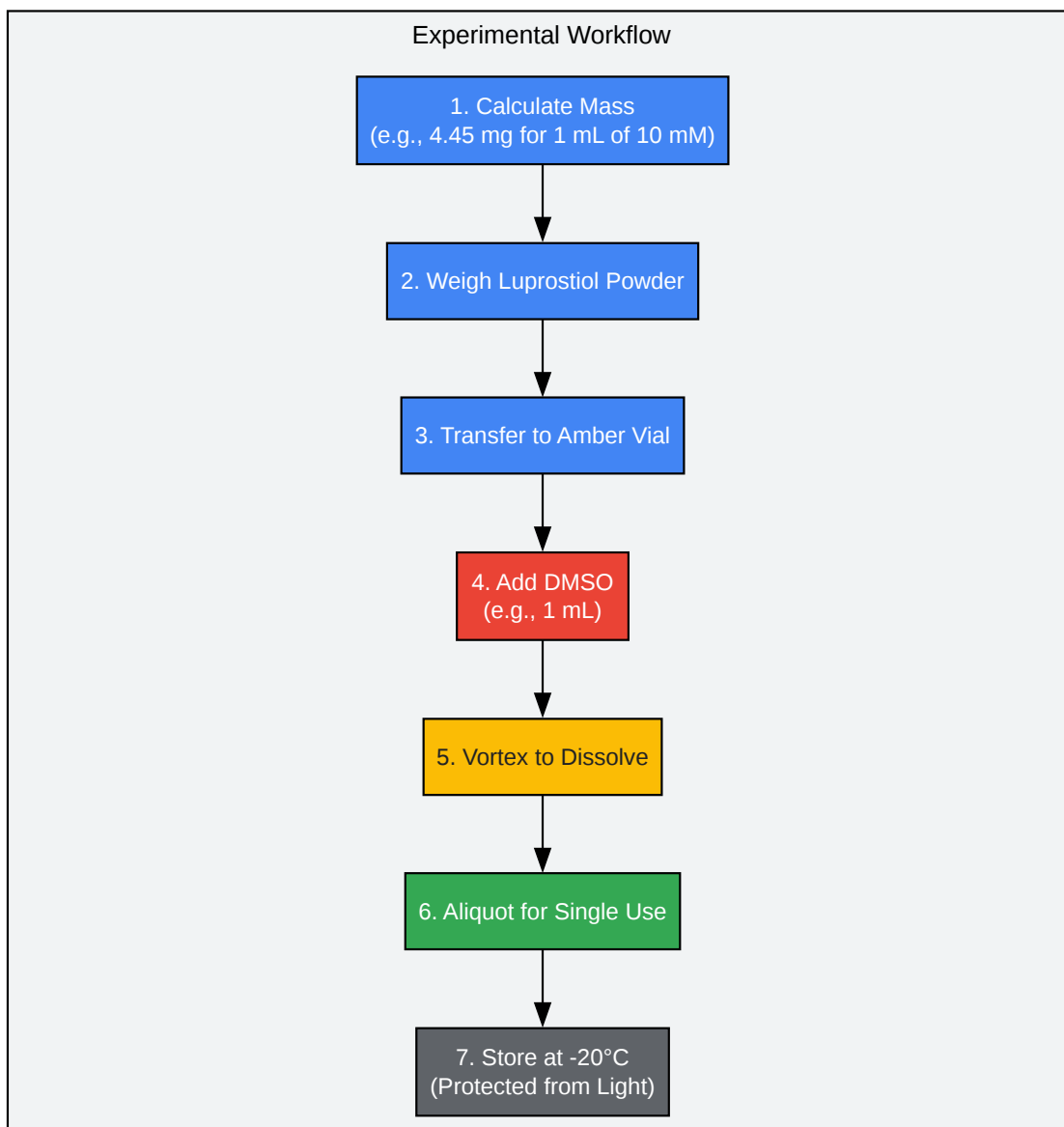
Procedure:

- Determine the desired final concentration of **Luprostiol** and the final volume of the working solution.
- Use the dilution formula $M_1V_1 = M_2V_2$ to calculate the required volume of the stock solution.
 - M_1 = Concentration of the stock solution (e.g., 10 mM)
 - V_1 = Volume of the stock solution to add (unknown)
 - M_2 = Desired final concentration (e.g., 10 μ M)

- V_2 = Final volume of the working solution (e.g., 1 mL)
- Example Calculation:
 - $(10,000 \mu\text{M}) \times V_1 = (10 \mu\text{M}) \times (1 \text{ mL})$
 - $V_1 = (10 \mu\text{M} \times 1 \text{ mL}) / 10,000 \mu\text{M}$
 - $V_1 = 0.001 \text{ mL}$ or $1 \mu\text{L}$
- Add the calculated volume of the stock solution ($1 \mu\text{L}$) to the final volume of the aqueous medium (1 mL).
- Mix immediately and thoroughly by pipetting or gentle vortexing to prevent precipitation.

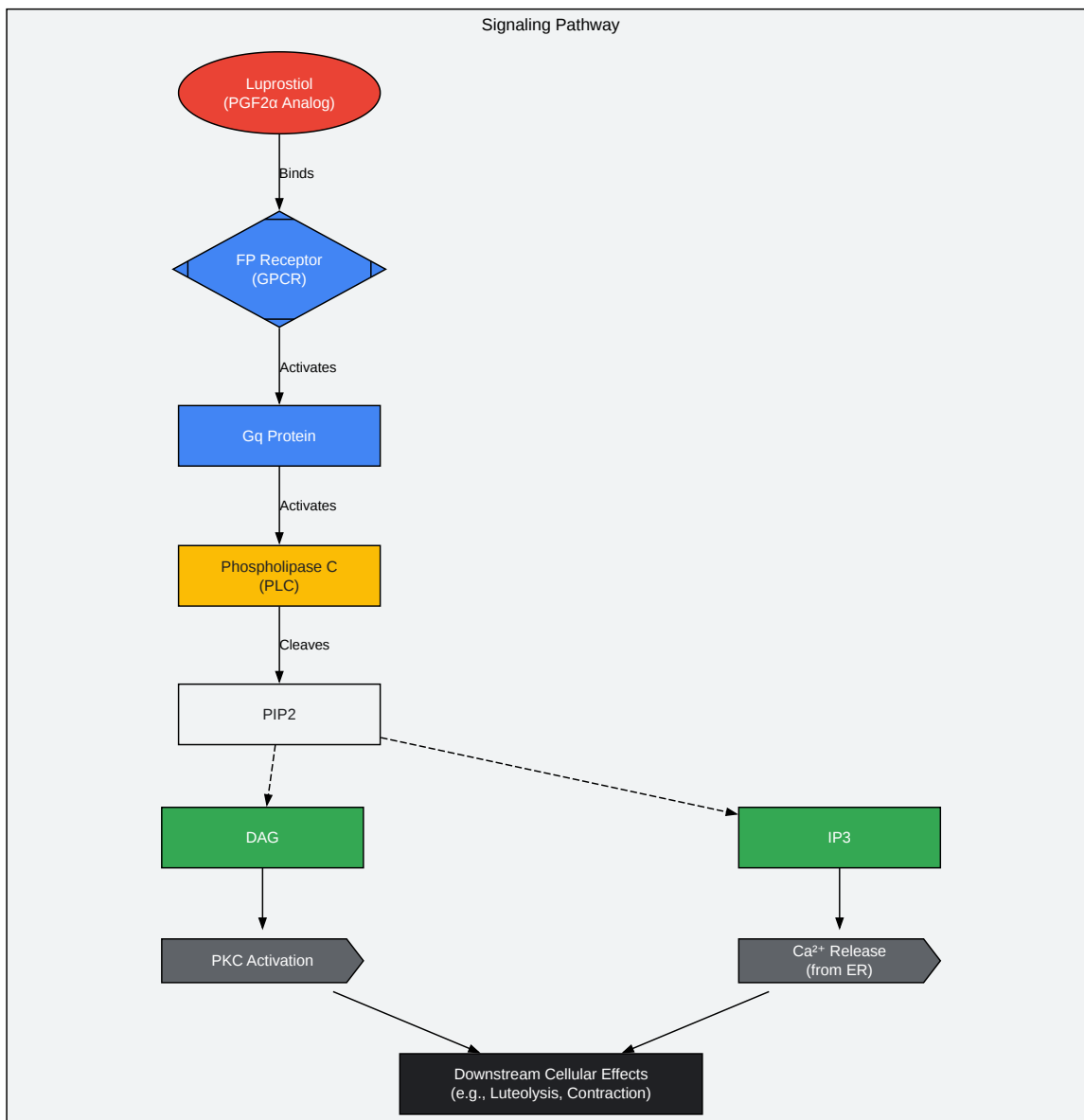
Note: The final concentration of DMSO in the working solution should be kept low (typically <0.5%) as it can have cytotoxic or off-target effects at higher concentrations.

Visualizations



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Caption: Workflow for **Luprostiol** Stock Solution Preparation.



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